

Solubility Profile of Ammonium Potassium Tartrate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Ammonium potassium tartrate
CAS No.:	1114-14-3
Cat. No.:	B3364203

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This technical guide provides a comprehensive overview of the solubility of **ammonium potassium tartrate**. Due to the limited availability of specific quantitative data for this double salt in readily accessible literature, this document focuses on available qualitative information, solubility data of closely related tartrate compounds for reference, and detailed experimental protocols for determining solubility.

Introduction to Ammonium Potassium Tartrate

Ammonium potassium tartrate, with the chemical formula $\text{KNH}_4\text{C}_4\text{H}_4\text{O}_6$, is a double salt of tartaric acid. It is a white, crystalline substance.[1] General chemical literature describes it as being highly soluble in water, a characteristic that makes it suitable for various applications in the food and pharmaceutical industries, as well as in analytical chemistry.[1] Like many salts, its solubility is expected to increase with elevated temperatures.[1]

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **ammonium potassium tartrate** in various solvents is not readily available. However, to provide a frame of reference, the following tables summarize the solubility of the closely related compound, ammonium tartrate, and another double tartrate salt, antimony potassium tartrate.

It is crucial to note that the following data is for related compounds and should be used as an estimation or for comparative purposes only.

Table 1: Solubility of Ammonium Tartrate ((NH₄)₂C₄H₄O₆) in Water

Temperature (°C)	Solubility (g/100 mL)
20	38.65
60	46.52

Source: Based on data for a closely related compound.[2]

Table 2: Solubility of Antimony Potassium Tartrate (K₂Sb₂(C₄H₂O₆)₂) in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	0	8.3
Water	20	8.0
Water	100	35.9
Glycerol	15.5	5.5
Alcohol	-	Insoluble

Source: Data for a related double tartrate salt.[3][4][5][6][7]

Experimental Protocols for Solubility Determination

The following section details a standard methodology for determining the solubility of a compound such as **ammonium potassium tartrate**. The gravimetric method is a reliable and widely used technique for this purpose.

Gravimetric Method for Determining Equilibrium Solubility

This method involves preparing a saturated solution of the compound, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.

Materials and Equipment:

- **Ammonium potassium tartrate**
- Solvent of interest (e.g., deionized water, ethanol, methanol)
- Analytical balance
- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Beakers and flasks
- Pipettes
- Oven

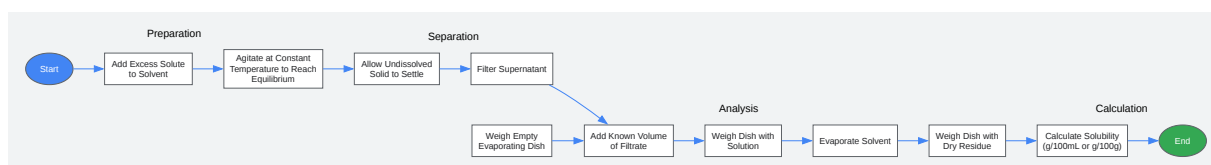
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **ammonium potassium tartrate** to a known volume of the solvent in a sealed container. The presence of undissolved solid is essential to ensure saturation.
 - Place the container in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.

- Separation of Saturated Solution:
 - Once equilibrium is achieved, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to maintain the temperature.
 - Filter the collected supernatant using a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a known volume of the clear, filtered saturated solution into the pre-weighed evaporating dish.
 - Reweigh the evaporating dish with the solution to determine the mass of the solution.
 - Carefully evaporate the solvent in an oven at a temperature below the decomposition point of **ammonium potassium tartrate**.
 - Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - The mass of the dissolved solute is the final constant mass of the evaporating dish minus the initial mass of the empty dish.
 - The mass of the solvent is the mass of the solution minus the mass of the dissolved solute.
 - Solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent or grams of solute per 100 g of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the gravimetric determination of solubility.



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